

Application Notes: In Vitro Antiproliferative Activity of FR-190997

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Compound of Interest

Compound Name: FR-190997

Cat. No.: B15570131

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Introduction

FR-190997 is a nonpeptide, selective partial agonist for the bradykinin B2 receptor (B2R).[1][2] Bradykinin stimulation of the B2R is known to activate oncogenic signaling pathways, such as the ERK pathway, promoting cell growth.[2][3][4] Paradoxically, **FR-190997** has demonstrated potent antiproliferative activity in various cancer cell lines, particularly breast cancer.[2][5] This unique characteristic makes **FR-190997** a valuable tool for cancer research and drug development.

The proposed mechanism for this antiproliferative effect involves a dual mode of action. Initially, as an agonist, it stimulates the B2R, but this is followed by agonist-induced receptor internalization and degradation. This process, combined with the sequestration of functional intracellular B2 receptors, leads to the inhibition of endosomal signaling required for proliferation.[2][3]

These application notes provide a summary of the reported in vitro efficacy of **FR-190997** and a detailed protocol for assessing its antiproliferative effects using a colorimetric cell proliferation assay.

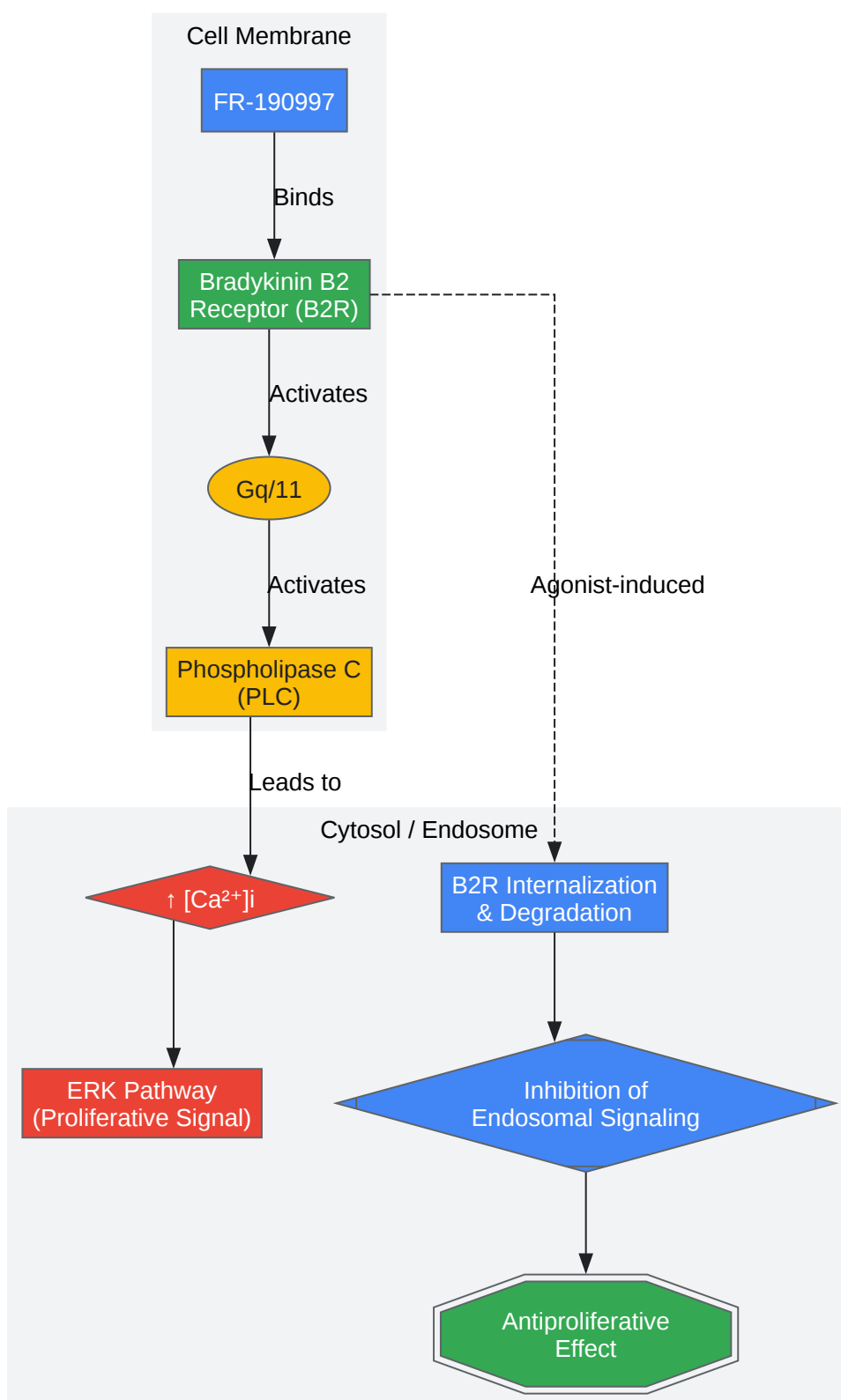
Data Presentation: In Vitro Efficacy of FR-190997

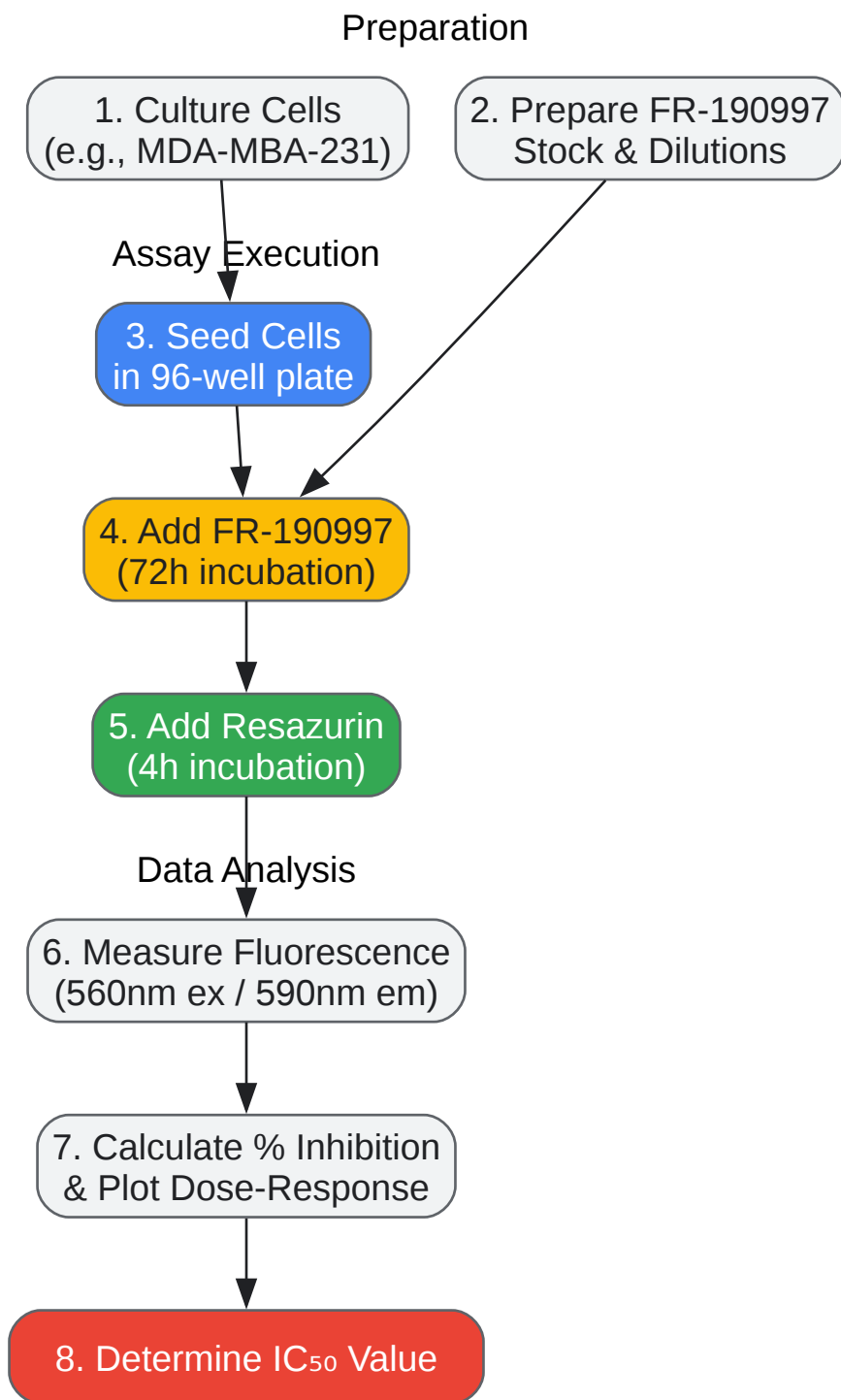
The following table summarizes the quantitative data on the biological activity of **FR-190997** in various human cell lines.

Cell Line	Assay Type	Parameter	Value	Reference
MDA-MBA-231 (Breast Cancer)	Proliferation Assay	IC ₅₀	0.08 µM (80 nM)	[2] [5] [6]
MCF-7 (Breast Cancer)	Proliferation Assay	IC ₅₀	2.14 µM	[2]
Human Ocular Cells	Intracellular Ca ²⁺ Mobilization	EC ₅₀	155 nM	[1]
Human Ciliary Muscle (h-CM)	Prostaglandin Production	EC ₅₀	15-19 nM	[1]
Human Trabecular Meshwork (h- TM)	Prostaglandin Production	EC ₅₀	15-19 nM	[1]

Signaling Pathway and Proposed Mechanism of Action

FR-190997 acts as a partial agonist at the Bradykinin B2 Receptor (B2R), a G-protein coupled receptor (GPCR). Its binding initiates a signaling cascade that, paradoxically, results in an antiproliferative outcome in cancer cells.





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